Spectroscopic Characterization of 3,3-Dicyclopropylpropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3,3-dicyclopropylpropanoic Acid*
CAS No.:	*149680-86-4*
Cat. No.:	*B2626211*

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3,3-dicyclopropylpropanoic acid**. In the absence of a complete, publicly available experimental dataset, this document synthesizes predicted ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data based on established principles of spectroscopy and data from analogous chemical structures. Furthermore, this guide outlines detailed, field-proven experimental protocols for the acquisition of this data, intended to serve as a practical resource for researchers in organic synthesis, medicinal chemistry, and drug development. The methodologies described are designed to be self-validating, ensuring the generation of high-quality, reproducible data for the unambiguous structural elucidation and characterization of this novel compound.

Introduction

3,3-Dicyclopropylpropanoic acid is a carboxylic acid featuring a unique structural motif of two cyclopropyl rings attached to the β-carbon of the propanoic acid chain. The presence of the strained three-membered cyclopropyl rings imparts distinct electronic and conformational

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properties to the molecule, which are of significant interest in the design of novel therapeutic agents and functional materials. The cyclopropyl group is a known bioisostere for phenyl rings and other functional groups, often improving metabolic stability and binding affinity.

Accurate structural verification is a cornerstone of chemical research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This guide provides a detailed predictive analysis of the key spectroscopic signatures of **3,3-dicyclopropylpropanoic acid** and establishes robust protocols for their experimental determination.

Chemical Structure and Atom Numbering:

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **3,3-dicyclopropylpropanoic acid** is predicted to exhibit distinct signals corresponding to the different proton environments in the molecule. The chemical shifts are influenced by the electronegativity of the carboxylic acid group and the magnetic anisotropy of the cyclopropyl rings.

Rationale for Predictions:

- Carboxylic Acid Proton (h1): This proton is highly deshielded due to its attachment to the electronegative oxygen atom and its involvement in hydrogen bonding. It is expected to appear as a broad singlet at the downfield end of the spectrum.
- Methylene Protons α to Carbonyl (h2): These protons are adjacent to the electron-withdrawing carbonyl group, which causes a downfield shift. They will be split by the methine proton (h3), resulting in a doublet.
- Methine Proton (h3): This proton is coupled to the α-methylene protons (h2) and the methine protons of the cyclopropyl rings (c6, c9). This will likely result in a complex multiplet.
- Cyclopropyl Protons (c4, c5, c7, c8): A key feature of cyclopropyl groups in ^{1}H NMR is the significant upfield shift of their proton signals.[1] This is a result of the magnetic anisotropy of the cyclopropane ring, where the circulation of electrons in the C-C bonds creates a

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shielding cone above and below the plane of the ring.[1] These protons will appear as complex multiplets in the high-field region of the spectrum.

Table 1: Predicted ^{1}H NMR Data for **3,3-Dicyclopropylpropanoic Acid**

Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
h1 (-COOH)	10.0 - 12.0	broad singlet	1H
h2 (-CH_2-)	~2.4	doublet	2H
h3 (-CH-)	~1.5	multiplet	1H
c4, c5, c7, c8 (-CH_2- of cyclopropyl)	0.2 - 0.6	multiplet	8H
c6, c9 (-CH- of cyclopropyl)	0.7 - 1.1	multiplet	2H

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the number of unique carbon environments and their electronic nature.

Rationale for Predictions:

- Carbonyl Carbon (c1): The carbon of the carboxylic acid is highly deshielded and will appear significantly downfield. Saturated aliphatic acids typically show this carbon in the range of 180-185 δ.[2]
- Methylene Carbon α to Carbonyl (c2): This carbon is influenced by the electron-withdrawing effect of the carbonyl group and will be shifted downfield relative to a standard alkane.
- Methine Carbon (c3): This carbon is attached to two cyclopropyl groups and the propanoic acid chain.
- Cyclopropyl Carbons (c4, c5, c6, c7, c8, c9): The carbons of the cyclopropyl rings are expected to be shifted upfield compared to typical sp^3 hybridized carbons, a characteristic

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feature of strained ring systems.

Table 2: Predicted ^{13}C NMR Data for **3,3-Dicyclopropylpropanoic Acid**

Carbon Label	Predicted Chemical Shift (δ, ppm)
c1 (-COOH)	~178
c2 (-CH_2-)	~40
c3 (-CH-)	~35
c6, c9 (-CH- of cyclopropyl)	~15
c4, c5, c7, c8 (-CH_2- of cyclopropyl)	~5

Predicted Infrared (IR) Spectrum

The IR spectrum will clearly indicate the presence of the carboxylic acid functional group through its characteristic absorption bands.

Rationale for Predictions:

- O-H Stretch: Carboxylic acids exhibit a very broad and strong absorption band for the O-H stretching vibration, typically centered around 3000 cm^{-1}.[3][4] This broadness is due to strong intermolecular hydrogen bonding, which forms dimers in the solid and liquid states.[3][5] This band will likely overlap with the C-H stretching vibrations.[3]
- C=O Stretch: A strong, sharp absorption band corresponding to the carbonyl stretch is expected between 1700 and 1725 cm^{-1} for a saturated, dimerized carboxylic acid.[3][6]
- C-O Stretch: A medium intensity band for the C-O single bond stretch is anticipated in the 1210-1320 cm^{-1} region.[3]
- C-H Stretch: Absorptions for the C-H stretching of the alkyl and cyclopropyl groups will appear just below 3000 cm^{-1}.

Table 3: Predicted IR Absorption Bands for **3,3-Dicyclopropylpropanoic Acid**

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Functional Group	Vibration Mode	Predicted Wavenumber (cm^{-1})	Intensity
O-H	Stretch	3300 - 2500	Strong, very broad
C-H (sp^3)	Stretch	3000 - 2850	Medium to strong
C=O	Stretch	1725 - 1700	Strong
C-O	Stretch	1320 - 1210	Medium
O-H	Bend	1440 - 1395	Medium

Predicted Mass Spectrum

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule, further confirming its structure.

Rationale for Predictions:

- Molecular Ion (M^+): The molecular ion peak for straight-chain carboxylic acids can be weak but is usually observable.[7]
- Alpha-Cleavage: Fragmentation can occur at the C-C bond adjacent to the carbonyl group. A common fragmentation for carboxylic acids is the loss of the hydroxyl radical, leading to an [M-17] peak, and the loss of the entire carboxyl group, resulting in an [M-45] peak.[8]
- McLafferty Rearrangement: Carboxylic acids with a γ-hydrogen can undergo a McLafferty rearrangement, which often results in a prominent peak.[7][9][10] In **3,3-dicyclopropylpropanoic acid**, this rearrangement is not possible in the main chain.
- Fragmentation of Cyclopropyl Rings: The cyclopropyl rings can also undergo fragmentation, leading to a series of smaller ions.

Table 4: Predicted Key Mass-to-Charge (m/z) Ratios for **3,3-Dicyclopropylpropanoic Acid**

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m/z	Predicted Identity	Notes
154	$[M]^+$	Molecular Ion
137	$[M - OH]^+$	Loss of hydroxyl radical
109	$[M - COOH]^+$	Loss of carboxyl group
45	$[COOH]^+$	Carboxyl fragment
41	$[C_3H_5]^+$	Cyclopropyl fragment

Experimental Protocols

The following sections provide detailed, step-by-step methodologies for the acquisition of spectroscopic data for **3,3-dicyclopropylpropanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol outlines the procedure for acquiring high-resolution ^1H and ^{13}C NMR spectra.

Methodology:

- Sample Preparation:
  - Accurately weigh 5-10 mg of **3,3-dicyclopropylpropanoic acid** for ^1H NMR, or 20-50 mg for ^{13}C NMR, into a clean, dry vial.[11][12]
  - Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). [11] Chloroform-d ($CDCl_3$) is a common starting point for nonpolar to moderately polar organic compounds.[13]
  - Ensure the sample is fully dissolved. Gentle vortexing or sonication can be used to aid dissolution.[11]
  - Using a Pasteur pipette with a cotton plug to filter out any particulates, transfer the solution into a clean, dry 5 mm NMR tube.[12][13]

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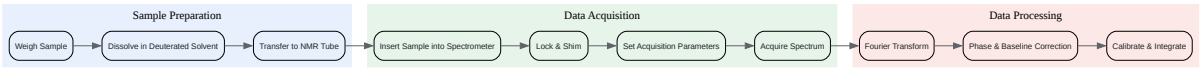
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).

- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spinner turbine and adjust the depth using a depth gauge.
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.[11]
  - Shim the magnetic field to optimize its homogeneity, which maximizes spectral resolution.[11]
  - Tune and match the probe for the desired nucleus (^{1}H or ^{13}C).[11]
  - Set the appropriate acquisition parameters (e.g., spectral width, number of scans, relaxation delay).
  - Acquire the spectrum. For ^{13}C NMR, a larger number of scans will be necessary to achieve a good signal-to-noise ratio.

- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum to obtain pure absorption peaks.
  - Perform baseline correction.
  - Calibrate the chemical shift axis using the TMS signal at 0.00 ppm.
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.

Workflow Diagram:

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Caption: Workflow for NMR Spectroscopic Analysis.

Infrared (IR) Spectroscopy

This protocol describes the preparation of a solid sample for analysis by Fourier Transform Infrared (FTIR) spectroscopy using the KBr pellet method.

Methodology:

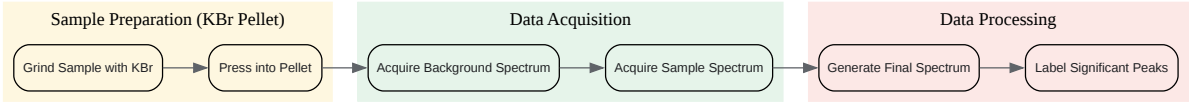
- Sample Preparation (KBr Pellet):
  - Place a small amount (1-2 mg) of **3,3-dicyclopropylpropanoic acid** and approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) powder into an agate mortar.[14]
  - Gently grind the mixture with a pestle until a fine, homogeneous powder is obtained. The particle size should be reduced to minimize scattering of the IR beam.[15]
  - Transfer the mixture into a pellet die.
  - Place the die into a hydraulic press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.[14][16]
- Data Acquisition:
  - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.

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- Place the sample holder with the KBr pellet into the IR beam path.
- Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}).

- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
  - Label the significant peaks with their corresponding wavenumbers.

Workflow Diagram:



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Caption: Workflow for IR Spectroscopic Analysis.

Mass Spectrometry (MS)

This protocol outlines a general procedure for the analysis of **3,3-dicyclopropylpropanoic acid** by Gas Chromatography-Mass Spectrometry (GC-MS), which may require derivatization to improve volatility.

Methodology:

- Sample Preparation and Derivatization:
  - Direct analysis of carboxylic acids by GC can be challenging due to their polarity and low volatility. Derivatization to a more volatile ester (e.g., a methyl or trimethylsilyl ester) is often necessary.[17][18]

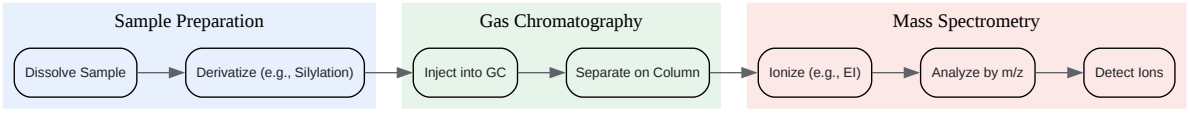
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- To prepare a trimethylsilyl (TMS) ester, dissolve a small amount of the sample (approx. 1 mg) in a suitable solvent (e.g., pyridine or acetonitrile).
- Add a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), and heat the mixture (e.g., at 60 °C for 30 minutes) to complete the reaction.[18]

- GC-MS Analysis:
  - Inject a small volume (e.g., 1 µL) of the derivatized sample solution into the GC-MS instrument.
  - The sample is vaporized in the heated injection port and separated on a capillary column (e.g., a nonpolar HP-5MS column).
  - A temperature program is used to elute the components from the column. For example, start at 80°C, hold for 2 minutes, then ramp at 20°C/min to 280°C and hold for 10 minutes. [18]
  - The separated components then enter the mass spectrometer.
- Mass Spectrometry and Data Analysis:
  - The molecules are ionized, typically by Electron Ionization (EI) at 70 eV.
  - The resulting ions are separated by their mass-to-charge ratio (m/z) in a mass analyzer (e.g., a quadrupole).
  - A detector records the abundance of each ion.
  - The resulting mass spectrum is analyzed to identify the molecular ion and characteristic fragment ions.

Workflow Diagram:

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Caption: Workflow for GC-MS Analysis.

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